

Starting materials for 2,3-Difluoro-6-methoxybenzaldehyde synthesis

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Compound of Interest

Compound Name: 2,3-Difluoro-6-methoxybenzaldehyde

Cat. No.: B067421

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Synthesis of 2,3-Difluoro-6-methoxybenzaldehyde: A Detailed Guide

Application Note: This document provides a comprehensive protocol for the synthesis of **2,3-Difluoro-6-methoxybenzaldehyde**, a key intermediate in the development of various pharmaceuticals and agrochemicals. The described method is based on the ortho-directed lithiation of 3,4-difluoroanisole, followed by formylation. This approach offers a high yield and a straightforward purification process.

Introduction

2,3-Difluoro-6-methoxybenzaldehyde is a substituted aromatic aldehyde of significant interest in medicinal chemistry and materials science. Its unique substitution pattern, featuring two adjacent fluorine atoms and a methoxy group, imparts specific electronic and steric properties that are valuable in the design of bioactive molecules and functional materials. The synthetic route detailed herein provides a reliable and efficient method for researchers and drug development professionals to access this important building block.

Reaction Scheme

The synthesis proceeds via a two-step, one-pot reaction. The first step involves the deprotonation of 3,4-difluoroanisole at the position ortho to the methoxy group using a strong

base, lithium diisopropylamide (LDA). The resulting aryllithium species is then quenched with an electrophilic formylating agent, N,N-dimethylformamide (DMF), to introduce the aldehyde functionality.

Overall Reaction:

Data Presentation

The following table summarizes the key quantitative data for the synthesis of **2,3-Difluoro-6-methoxybenzaldehyde**.

Parameter	Value	Reference
Starting Material	3,4-Difluoroanisole	[1][2][3]
Reagents	Lithium diisopropylamide (LDA), N,N-Dimethylformamide (DMF)	[1][2][3]
Solvent	Tetrahydrofuran (THF)	[1][2]
Reaction Temperature	-75 °C to 10 °C	[1][2]
Reaction Time	~1 hour 10 minutes	[1][2]
Product Yield	95%	[1][2]
Product Molecular Formula	C ₈ H ₆ F ₂ O ₂	[1][4][5]
Product Molecular Weight	172.13 g/mol	[1][4][5]
Product Melting Point	55-57 °C	[4][5]

Experimental Protocol

This protocol details the synthesis of **2,3-Difluoro-6-methoxybenzaldehyde** from 3,4-difluoroanisole.[1][2]

Materials:

- 3,4-Difluoroanisole (46.8 g, 325 mmol)

- Lithium diisopropylamide (LDA), 2 M solution in THF/n-heptane (171 mL, 341 mmol)
- N,N-Dimethylformamide (DMF), dry (27.6 mL, 358 mmol)
- Tetrahydrofuran (THF), anhydrous (350 mL)
- Acetic acid (30 mL)
- Diethyl ether (600 mL)
- Water (650 mL)
- 0.2 N Hydrochloric acid (400 mL)
- Brine (500 mL)
- Anhydrous magnesium sulfate
- Petroleum ether (40-60 °C)

Equipment:

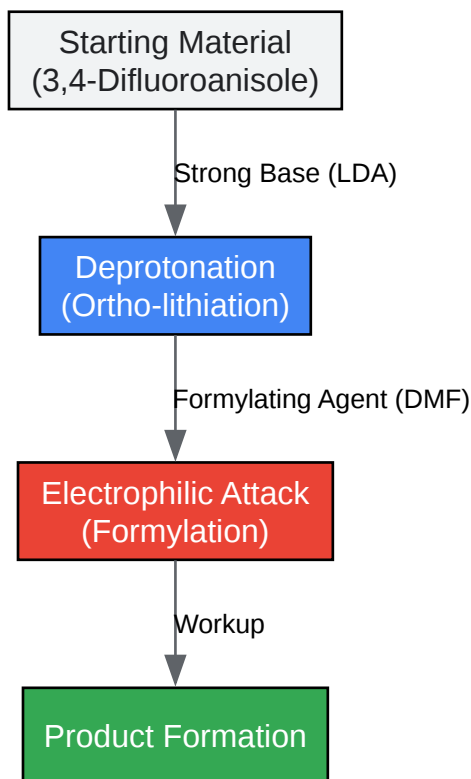
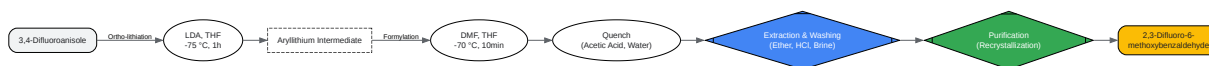
- Round-bottom flask (1 L)
- Dropping funnel
- Magnetic stirrer
- Low-temperature thermometer
- Nitrogen inlet
- Separatory funnel
- Rotary evaporator
- Recrystallization apparatus

Procedure:

- **Reaction Setup:** Under a nitrogen atmosphere, dilute a 2 M solution of lithium diisopropylamide (171 mL, 341 mmol) with dry THF (250 mL) in a 1 L round-bottom flask. Cool the solution to -75 °C using a suitable cooling bath.
- **Addition of Starting Material:** Slowly add a solution of 3,4-difluoroanisole (46.8 g, 325 mmol) in anhydrous THF (100 mL) to the LDA solution dropwise, maintaining the internal temperature at -75 °C. Stir the resulting mixture at this temperature for 1 hour.
- **Formylation:** Add dry N,N-dimethylformamide (27.6 mL, 358 mmol) dropwise to the reaction mixture, ensuring the temperature does not rise above -70 °C. Continue stirring at -70 °C for 10 minutes.
- **Quenching:** After the reaction is complete, add acetic acid (30 mL) followed by water (400 mL). Allow the mixture to warm to 10 °C.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether (2 x 300 mL).
- **Washing:** Combine the organic layers and wash sequentially with water (250 mL), 0.2 N aqueous hydrochloric acid (400 mL), and brine (2 x 250 mL).
- **Drying and Concentration:** Dry the organic phase over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain a red to orange oil, which should crystallize upon standing.
- **Purification:** Purify the crude product by recrystallization from a mixture of diethyl ether and petroleum ether (40-60 °C) to yield **2,3-difluoro-6-methoxybenzaldehyde** as a solid (53.0 g, 95% yield).^{[1][2]}

Visualizations

Diagram 1: Synthetic Workflow



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